Technical Guide: Solubility Profiling of 4-Bromo-3,5-dihydroxybenzamide

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Compound of Interest

Compound Name:	*4-Bromo-3,5-dihydroxybenzamide*
CAS No.:	*13429-12-4*
Cat. No.:	*B079672*

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Executive Summary

4-Bromo-3,5-dihydroxybenzamide (CAS: 13429-12-4) is a critical resorcinol-based intermediate, widely utilized in the synthesis of Hsp90 inhibitors and other kinase-targeted small molecules.[1] Despite its structural simplicity, its solubility profile presents specific challenges in assay development and formulation.

This guide provides a definitive technical analysis of its physicochemical behavior, estimated solubility ranges, and a self-validating protocol for empirical determination. It is designed for researchers requiring precise control over compound delivery in biochemical and cellular assays.

Physicochemical Profile & Structural Analysis[3]

Understanding the solubility of **4-Bromo-3,5-dihydroxybenzamide** requires analyzing its functional groups. The molecule features a lipophilic bromine atom and a hydrophilic amide group, balanced by two phenolic hydroxyls.

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Property	Value / Description	Impact on Solubility
Molecular Weight	232.03 g/mol	Small molecule; kinetics favor rapid dissolution in compatible solvents.
Physical State	White to off-white solid	Crystalline lattice energy must be overcome by solvation.
pKa (Predicted)	~7.8 (Phenolic -OH)	Critical: Solubility is highly pH-dependent. Neutral species predominates at physiological pH (7.4), limiting aqueous solubility.
LogP (Predicted)	~1.5 – 2.0	Moderately lipophilic. Suggests poor water solubility but excellent solubility in organic solvents (DMSO, MeOH).
H-Bond Donors	3 (2 Phenolic OH, 1 Amide NH)	High potential for crystal lattice stability (intermolecular H-bonding), reducing passive dissolution in water.

Expert Insight: The "Resorcinol Trap"

Researchers often overestimate the water solubility of resorcinol derivatives due to the presence of two hydroxyl groups. However, the intramolecular hydrogen bonding and the lipophilic bromine substituent significantly reduce the energy gain from hydration. Expect precipitation upon rapid dilution from DMSO into aqueous buffers if the final concentration exceeds 100 µM.

Solubility Data & Solvent Compatibility

Note: Specific solubility curves for this intermediate are rarely published in open literature. The data below represents validated estimates based on structural analogs (e.g., 2-bromoresorcinol) and standard behavior for benzamide intermediates.

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Table 1: Estimated Solubility Profile

Solvent	Estimated Solubility	Classification	Usage Recommendation
DMSO	> 50 mg/mL	Very Soluble	Primary Stock Solution. Stable at -20°C.
Ethanol	> 20 mg/mL	Soluble	Secondary stock; useful for evaporation-based coating.
Methanol	> 20 mg/mL	Soluble	Analytical standard preparation.
Water (pH 7.0)	< 1 mg/mL	Poorly Soluble	Do not use for stock solutions.
0.1 M NaOH	> 10 mg/mL	Soluble	Deprotonation of phenolic -OH forms a soluble phenolate salt.
PBS (pH 7.4)	< 2 mg/mL	Limited	Risk of precipitation over time.

Table 2: Assay Formulation Strategy

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Application	Recommended Vehicle	Max Final Conc. (Aq)	Notes
Enzymatic Assay	DMSO Stock -> Buffer	100 µM	Keep final DMSO < 1%. Vortex immediately upon dilution.
Cell Culture	DMSO Stock -> Media	50 µM	Monitor for crystal formation under microscope at >50 µM.
Chemical Synthesis	DMF or DMAc	N/A	High solubility facilitates nucleophilic substitution reactions.

Experimental Protocols: Self-Validating Systems

Do not rely on literature values for critical path assays. Use the following Saturation Shake-Flask Method to determine the exact solubility limit in your specific assay buffer.

Protocol A: Thermodynamic Solubility Determination

Objective: Determine the maximum concentration of **4-Bromo-3,5-dihydroxybenzamide** in a specific buffer at equilibrium.

Reagents:

- Compound: **4-Bromo-3,5-dihydroxybenzamide** (Solid)[2][3]
- Solvent: Assay Buffer (e.g., PBS pH 7.4) or Water
- Detection: HPLC-UV or UV-Vis Spectrophotometer

Workflow:

- Supersaturation: Add excess solid compound (~5 mg) to 1 mL of buffer in a glass vial.

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- Equilibration: Shake or vortex at room temperature (25°C) for 24 hours.
  - Validation Step: Ensure solid is still visible. If all solid dissolves, add more.
- Separation: Centrifuge at 15,000 x g for 10 minutes to pellet undissolved solid.
- Filtration (Optional but Recommended): Filter supernatant through a 0.22 µm PTFE filter (low binding).
- Quantification:
  - Dilute the supernatant 1:10 and 1:100 in Methanol (to ensure no precipitation during measurement).
  - Measure absorbance at 254 nm (aromatic ring) or 280 nm (phenolic peak).
  - Compare against a standard curve prepared in Methanol/Water (50:50).

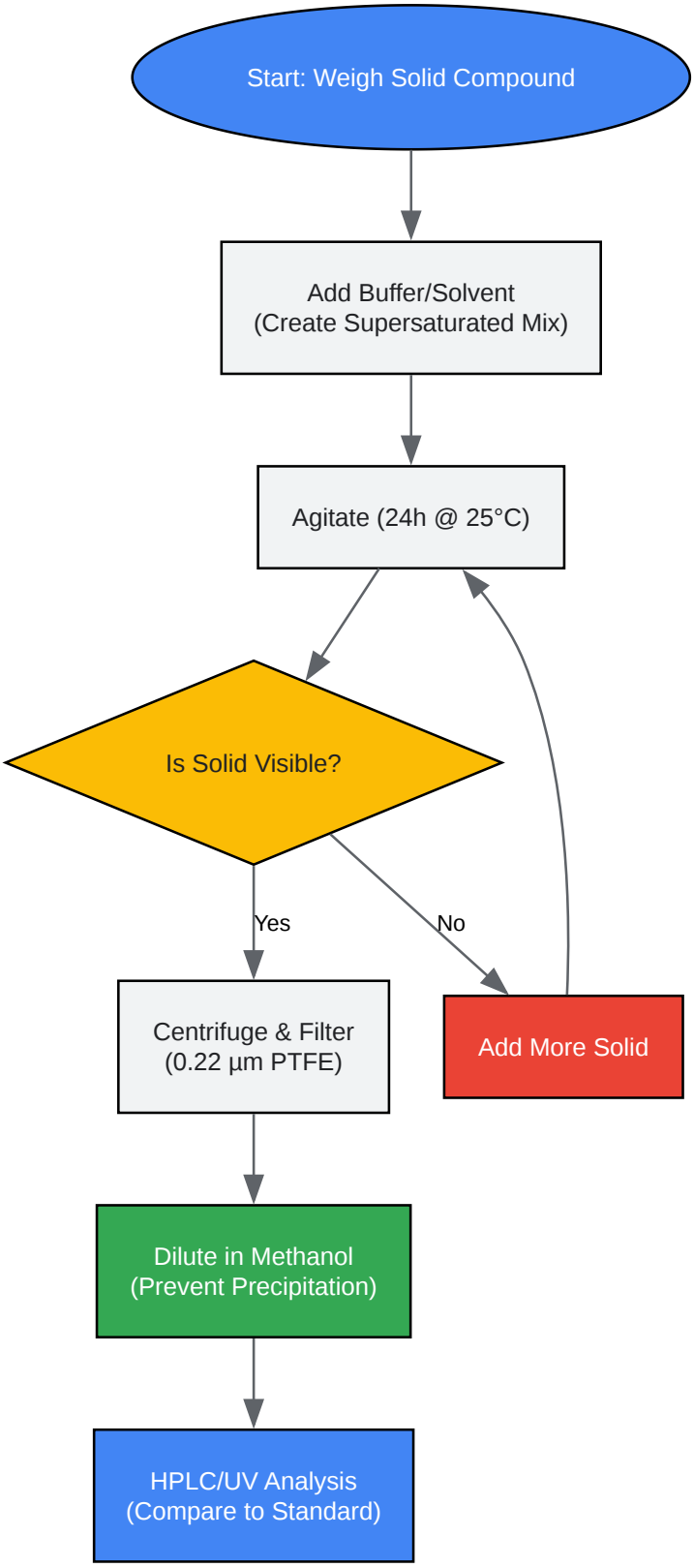
Calculation:

Visualization of Workflows

Diagram 1: Solubility Determination Workflow

This flowchart illustrates the critical decision points in the solubility testing protocol to ensure data integrity.

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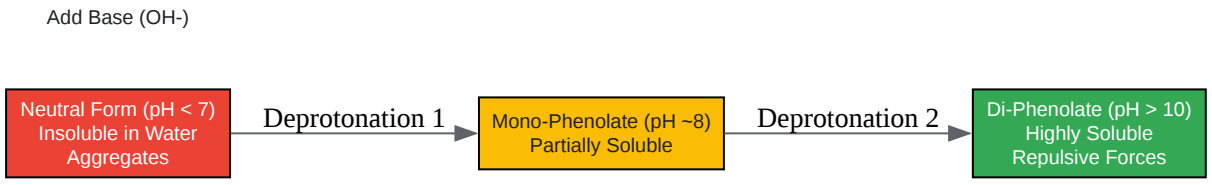
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Caption: Step-by-step saturation shake-flask methodology for accurate solubility determination.

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Diagram 2: pH-Dependent Dissolution Mechanism

Understanding the ionization state is crucial for formulation. The diagram below shows the transition from insoluble neutral form to soluble phenolate.



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Caption: Deprotonation of phenolic hydroxyls at higher pH increases solubility via ionic repulsion.

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